

Application Note: Quantification of Isodecyl and Nonyl Phthalates in Indoor Environmental Samples

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Compound of Interest

Compound Name: *Isodecyl nonyl phthalate*

Cat. No.: *B15175060*

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Introduction

Phthalates are a class of chemical compounds primarily used as plasticizers to enhance the flexibility and durability of plastics, particularly polyvinyl chloride (PVC).^{[1][2]} Among these, high molecular weight phthalates like di-isononyl phthalate (DiNP) and di-isodecyl phthalate (DIDP) have been widely used as replacements for di-2-ethylhexyl phthalate (DEHP), a compound that faced restrictions due to health concerns.^{[3][4][5]} However, emerging research indicates that these replacement phthalates may also pose health risks, with studies suggesting links to increased insulin resistance and high blood pressure.^{[3][5]}

Since phthalates are not chemically bound to the polymer matrix, they can leach, evaporate, or abrade from consumer products such as vinyl flooring, wall coverings, toys, and food packaging.^{[6][7]} This leads to their accumulation in indoor environments, where they adsorb to dust particles and are present in the air.^{[6][7]} Given that people spend a significant amount of time indoors, the quantification of DiNP and DIDP in indoor dust and air is crucial for assessing human exposure and understanding potential health implications.^[8] This application note provides detailed protocols for the collection, extraction, and analysis of these compounds using gas chromatography-mass spectrometry (GC-MS).

Part 1: Quantification in Indoor Dust Samples

Indoor dust is a significant reservoir for phthalates and a primary route of exposure, especially for young children who have more contact with floors and engage in hand-to-mouth behaviors. [9] Accurate quantification requires meticulous sample collection and analytical procedures to avoid background contamination.

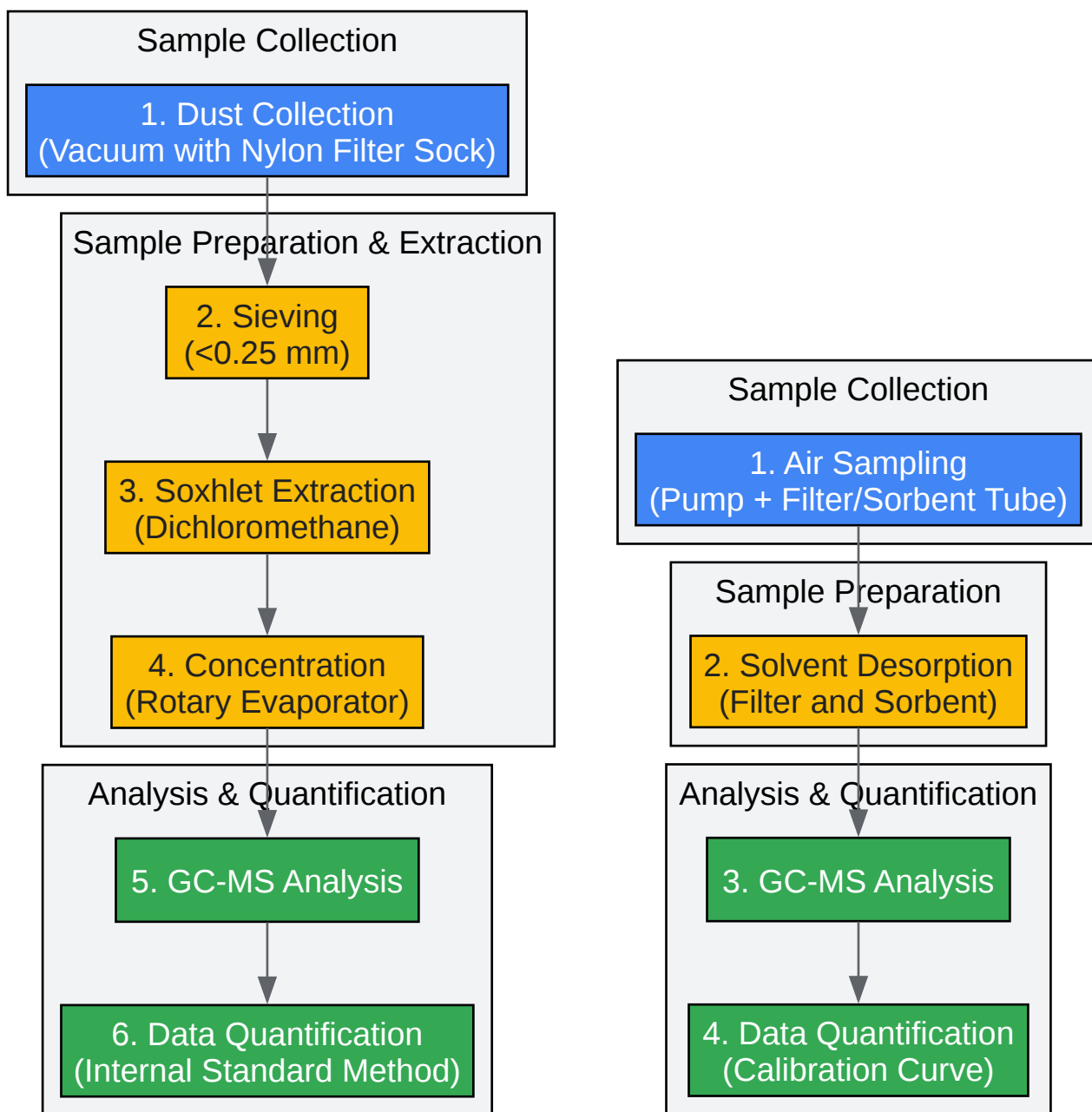
Quantitative Data Summary

The following table summarizes reported concentrations of DiNP and DIDP in indoor dust from various studies.

Phthalate	Environment Type	Mean/Median Concentration (µg/g)	Concentration Range (µg/g)	Source(s)
DiNP	Childcare Facilities, Homes, Salons (USA)	0.51 - 880	Not Specified	[8]
DiNP	Homes (Palermo, Italy)	Not Specified	Part of total PAEs: 269 - 4831	[10]
DEHP*	Residential Dust (USA)	Median: 140	Not Specified	[9]

*Note: DEHP (di-(2-ethylhexyl) phthalate) is included for context as it is a commonly measured phthalate. Specific median values for DiNP and DIDP were not detailed in all provided abstracts, but their presence is confirmed.

Experimental Workflow for Dust Analysis



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